

GSK2643943A stability and long-term storage conditions

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Compound of Interest

Compound Name: GSK2643943A

Cat. No.: B2562668

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Technical Support Center: GSK2643943A

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and long-term storage of **GSK2643943A**, a potent deubiquitylating enzyme (DUB) inhibitor.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **GSK2643943A**?

For long-term storage, solid **GSK2643943A** should be stored at -20°C. Under these conditions, the compound is stable for up to three years.^[1] During shipping, it is transported with an ice pack and has shown stability for at least two years under such conditions.^[2]

Q2: How should I store stock solutions of **GSK2643943A**?

Stock solutions of **GSK2643943A**, typically prepared in DMSO, should be aliquoted to avoid repeated freeze-thaw cycles. For long-term storage, these aliquots are stable for up to one year when stored at -80°C. For shorter periods, they can be kept at -20°C for up to one month.^[1]

Q3: Can I store diluted working solutions for in vivo experiments?

It is highly recommended to prepare working solutions for in vivo experiments freshly on the day of use for optimal results.^[3] If short-term storage is necessary, it should be as brief as

possible, and the solution should be protected from light and kept at a low temperature to minimize degradation.

Q4: What are the signs of **GSK2643943A** degradation?

While specific degradation products are not detailed in the provided information, any change in the physical appearance of the solid (e.g., color change, clumping) or the solution (e.g., precipitation, color change) may indicate degradation. For research applications, it is crucial to use solutions that are clear. If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[3]

Q5: What solvents are compatible with **GSK2643943A**?

GSK2643943A is soluble in DMSO.[1][2] For in vivo studies, formulations often involve a combination of solvents such as DMSO, PEG300, Tween-80, and saline or (20% SBE- β -CD in Saline).[3] It is important to ensure the final concentration of DMSO is kept low, especially for animal studies.[3]

Data on Storage and Stability

The following tables summarize the recommended storage conditions for **GSK2643943A** in both solid form and as a stock solution.

Table 1: Storage Conditions for Solid **GSK2643943A**

Condition	Temperature	Duration
Long-term Storage	-20°C	Up to 3 years[1]
Shipping	With Ice Pack	≥ 2 years[2]

Table 2: Storage Conditions for **GSK2643943A** Stock Solutions (in DMSO)

Condition	Temperature	Duration
Long-term Storage	-80°C	Up to 1 year[1]
Short-term Storage	-20°C	Up to 1 month[1]

Experimental Protocols

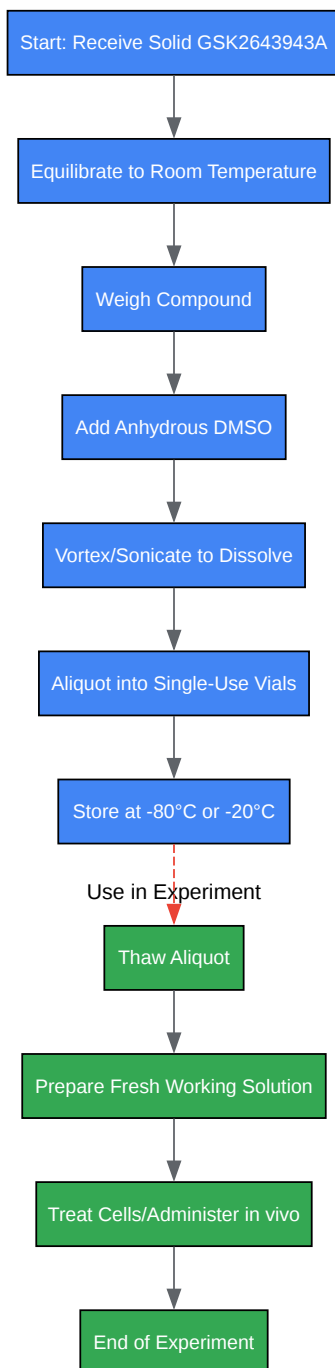
Protocol for Preparation of **GSK2643943A** Stock Solution (10 mM in DMSO)

- Pre-weighing Preparation: Allow the vial of solid **GSK2643943A** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent moisture condensation.
- Weighing: Accurately weigh the desired amount of **GSK2643943A** powder using a calibrated analytical balance in a chemical fume hood.
- Dissolution: Add the appropriate volume of fresh, anhydrous DMSO to the solid compound to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM solution, dissolve 2.773 mg of **GSK2643943A** (Molecular Weight: 277.30 g/mol) in 1 mL of DMSO.
- Solubilization: Vortex the solution for 1-2 minutes to ensure complete dissolution. Gentle warming or sonication can be applied if necessary.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials. Store the aliquots at -80°C for long-term storage or at -20°C for short-term storage.

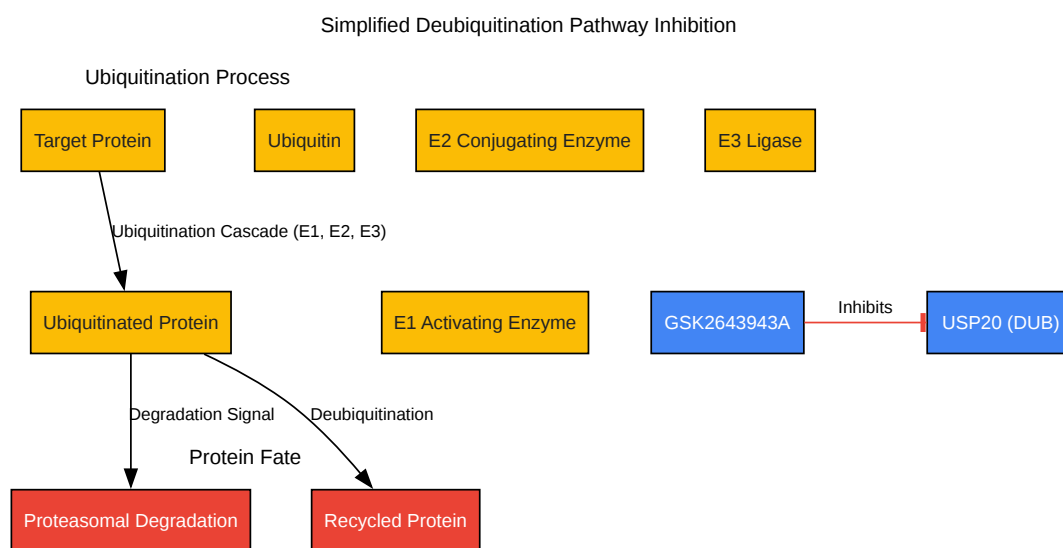
Visual Guides

Experimental Workflow for GSK2643943A Handling

Preparation of Stock Solution

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Caption: A flowchart outlining the key steps for the proper handling and preparation of **GSK2643943A** solutions for experimental use.



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Caption: A diagram illustrating the role of USP20 in protein deubiquitination and its inhibition by **GSK2643943A**, leading to proteasomal degradation of the target protein.

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